

# Discovery and Initial Identification of N-Nitroso-Vildagliptin: A Technical Guide

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## Compound of Interest

Compound Name: *N-Nitroso-Vildagliptin*

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## Introduction

**N-Nitroso-Vildagliptin** is a nitrosamine impurity associated with Vildagliptin, an oral hypoglycemic agent used in the management of type 2 diabetes. The presence of nitrosamine impurities in pharmaceutical products has become a significant concern for regulatory bodies worldwide due to their potential carcinogenic properties. This technical guide provides an in-depth overview of the discovery, initial identification, and analytical methodologies for **N-Nitroso-Vildagliptin**.

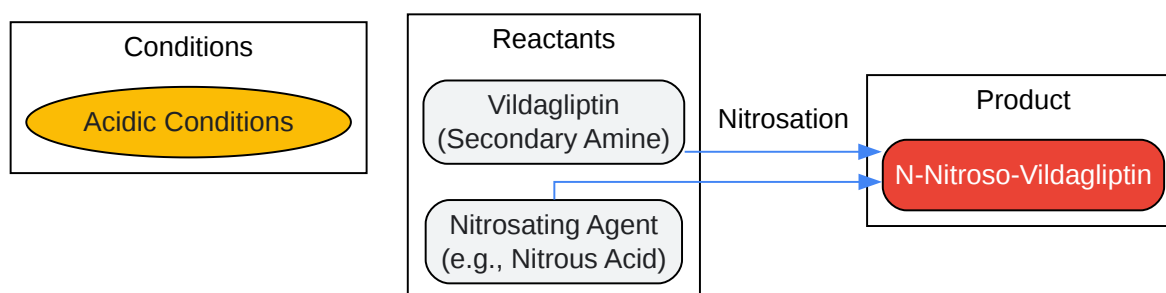
**N-Nitroso-Vildagliptin** is classified as a genotoxic impurity, and regulatory agencies such as the European Medicines Agency (EMA) have recommended strict control over its levels in the Vildagliptin drug substance.<sup>[1][2]</sup> This has necessitated the development of highly sensitive analytical methods to detect and quantify this impurity at trace levels.

## Formation Pathway

**N-Nitroso-Vildagliptin** is formed from the nitrosation of the secondary amine present in the Vildagliptin molecule. This reaction can occur in the presence of nitrosating agents, such as

nitrous acid, which can be formed from nitrites under acidic conditions. The presence of residual nitrites in excipients, solvents, or from environmental sources can contribute to the formation of this impurity during the manufacturing process or storage of the drug product.

The logical relationship for the formation of **N-Nitroso-Vildagliptin** can be visualized as follows:



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Figure 1: Formation of **N-Nitroso-Vildagliptin**.

## Synthesis and Characterization of the Reference Standard

The availability of a well-characterized reference standard is crucial for the development and validation of analytical methods for the detection and quantification of **N-Nitroso-Vildagliptin**. The synthesis of **N-Nitroso-Vildagliptin** has been reported via the nitrosation of a Vildagliptin amide intermediate under mild acidic conditions.[3]

The structural confirmation of the synthesized **N-Nitroso-Vildagliptin** is typically performed using a combination of spectroscopic techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Provides detailed information about the molecular structure.
- Infrared (IR) Spectroscopy: Confirms the presence of the N-N=O functional group.

- Mass Spectrometry (MS): Determines the molecular weight and fragmentation pattern of the molecule.

## Analytical Methodologies for Identification and Quantification

Due to the potential genotoxicity of **N-Nitroso-Vildagliptin**, highly sensitive and specific analytical methods are required for its detection at trace levels in Vildagliptin drug substances and products. Liquid Chromatography coupled with Mass Spectrometry (LC-MS) is the technique of choice for this purpose.

### Experimental Protocol: LC-MS/MS Method

A sensitive Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method has been developed and validated for the quantification of **N-Nitroso-Vildagliptin**.[\[1\]](#)[\[2\]](#)

#### Chromatographic Conditions:

- Instrumentation: High-Performance Liquid Chromatograph coupled to a Triple Quadrupole Mass Spectrometer.
- Column: A suitable reversed-phase column, such as a C18 or phenyl-hexyl column.
- Mobile Phase: A gradient mixture of an aqueous buffer (e.g., ammonium formate or acetate) and an organic solvent (e.g., methanol or acetonitrile).
- Flow Rate: Typically in the range of 0.2-0.5 mL/min.
- Column Temperature: Maintained at a constant temperature, for example, 40°C.
- Injection Volume: A small injection volume, typically 5-10 µL, is used.

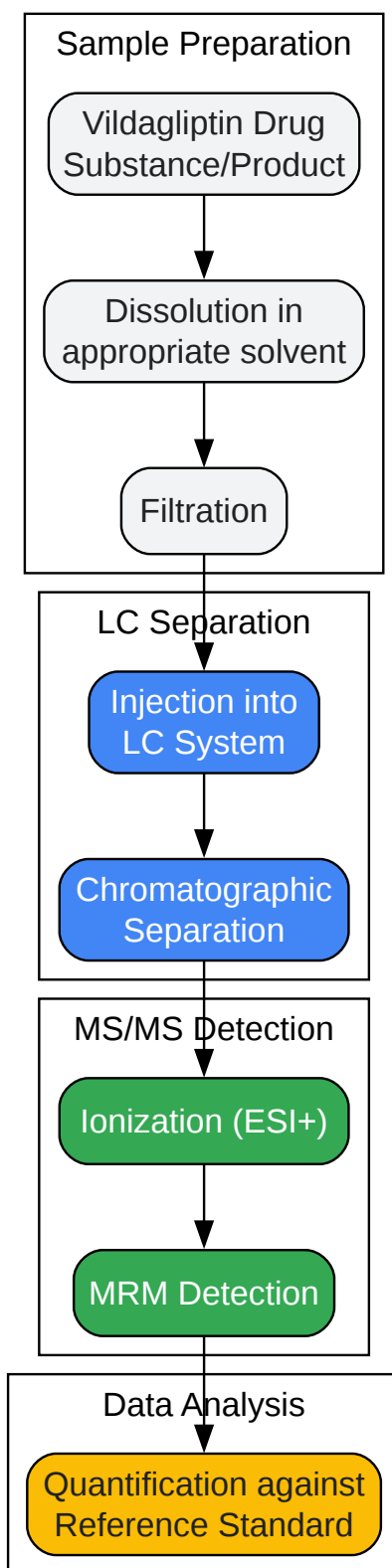
#### Mass Spectrometric Conditions:

- Ionization Source: Electrospray Ionization (ESI) in positive ion mode is commonly used.
- Detection Mode: Multiple Reaction Monitoring (MRM) is employed for high selectivity and sensitivity. This involves monitoring a specific precursor ion to product ion transition for **N-**

**Nitroso-Vildagliptin.**

- Gas Temperatures and Flow Rates: Optimized to ensure efficient desolvation and ionization.
- Collision Energy: Optimized to achieve the desired fragmentation of the precursor ion.

The following diagram illustrates a general workflow for the LC-MS/MS analysis of **N-Nitroso-Vildagliptin**:



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Figure 2: LC-MS/MS analysis workflow.

## Quantitative Data

The developed LC-MS/MS method has been validated to demonstrate its suitability for the intended purpose. The following table summarizes the key quantitative parameters of a reported method.<sup>[1][2]</sup>

| Parameter                     | Value    |
|-------------------------------|----------|
| Limit of Detection (LOD)      | 0.44 ppm |
| Limit of Quantification (LOQ) | 1.46 ppm |
| Recommended Limit by EMA      | 15 ppm   |

## Conclusion

The discovery and identification of **N-Nitroso-Vildagliptin** as a potential impurity in Vildagliptin highlights the importance of rigorous analytical monitoring and control throughout the pharmaceutical manufacturing process. The development of sensitive and specific LC-MS/MS methods is essential for ensuring that the levels of this genotoxic impurity are maintained below the stringent regulatory limits. This technical guide provides a comprehensive overview of the key aspects related to the discovery, formation, and analysis of **N-Nitroso-Vildagliptin**, serving as a valuable resource for researchers and professionals in the pharmaceutical industry.

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